

A Technical Guide to Dimethyldioctadecylammonium Iodide: Nomenclature and Classification

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Compound of Interest

Compound Name: *Dimethyldioctadecylammonium
Iodide*

Cat. No.: *B1340579*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the nomenclature associated with **Dimethyldioctadecylammonium Iodide**, a quaternary ammonium compound. This document clarifies its synonyms and contextualizes its identity in relation to similar compounds more frequently cited in commercial applications.

Chemical Identity

Dimethyldioctadecylammonium iodide is a cationic surfactant. The core structure consists of a central nitrogen atom bonded to two methyl groups and two octadecyl (stearyl) chains, with an iodide ion as the counter-ion. Its unique molecular structure, featuring both long hydrophobic alkyl chains and a hydrophilic cationic headgroup, imparts amphiphilic properties valuable in various research applications.

Synonyms and Chemical Identifiers

While the systematic name is descriptive, several synonyms are used in literature and by chemical suppliers. The most common synonym directly substitutes the "octadecyl" term with "stearyl," which refers to the same C18 alkyl chain.

Quantitative and identifying data for **Dimethyldioctadecylammonium Iodide** are summarized below.

Identifier	Value	Source
CAS Number	7206-39-5	[1] [2] [3] [4]
Molecular Formula	C ₃₈ H ₈₀ IN	[2] [3] [4]
Molecular Weight	677.97 g/mol	[2] [3] [4]
Primary Synonym	Dimethyldistearylammonium Iodide	[3]
PubChem Substance ID	135727377	[2] [4]
Reaxys Registry No.	3799941	[2] [3] [4]

Trade Names

Based on available data, **Dimethyldioctadecylammonium Iodide** is primarily supplied for research and development purposes and is not widely marketed under specific trade names. Chemical suppliers like TCI America list it by its chemical name or primary synonym.[\[1\]](#)

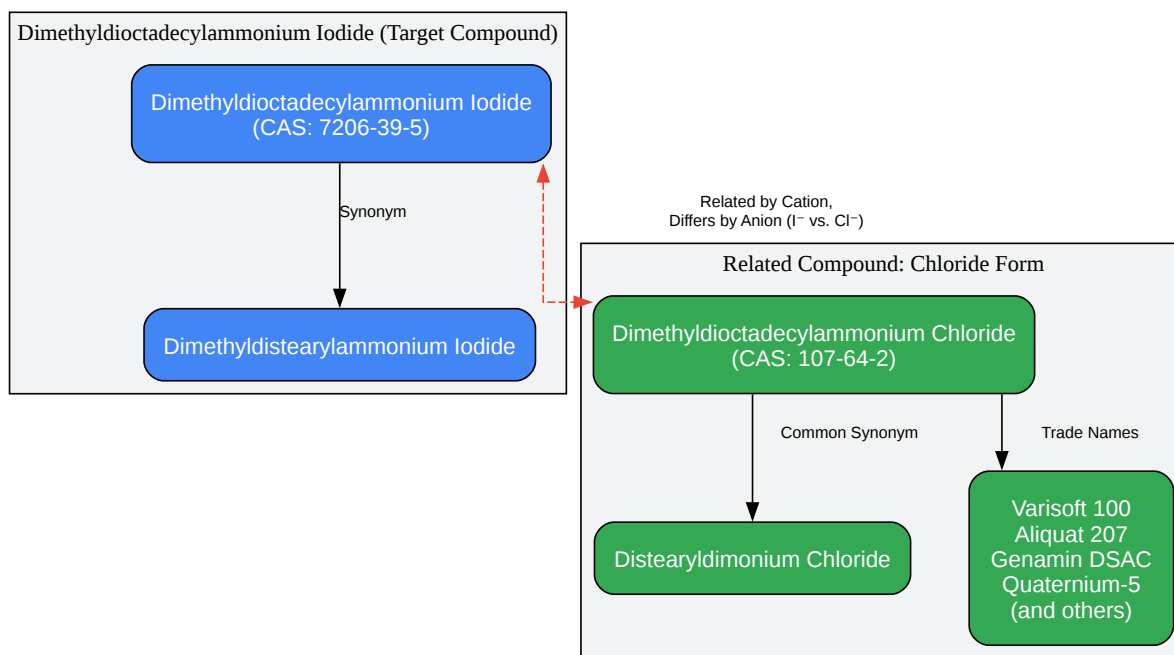
However, the closely related chloride salt, Dimethyldioctadecylammonium Chloride (CAS No. 107-64-2), also known as Distearyldimonium Chloride, has a much broader commercial footprint, particularly in fabric softeners, cosmetics, and as a phase transfer catalyst.[\[5\]](#)[\[6\]](#)[\[7\]](#) It is marketed under numerous trade names. Understanding these names can be valuable for researchers exploring the applications of dioctadecyl-based quaternary ammonium salts.

A selection of common synonyms and trade names for the chloride form is provided in the table below for contextual reference.

Name Type	Name	Source
Synonym	Dimethyldistearylammonium chloride	[5][8]
Synonym	Diocetadecyldimethylammonium chloride	[5][9]
Synonym	Distearyldimonium chloride	[6][7]
INCI Name	Quaternium-5	[5]
Trade Name	Varisoft 100 / Varisoft TA 100	[5]
Trade Name	Aliquat 207	[5][6]
Trade Name	Arosurf TA 100	[5]
Trade Name	Genamin DSAC	[5]
Trade Name	Adogen TA 100	[5]

Nomenclature and Relationships

The relationship between **Dimethyldioctadecylammonium Iodide** and its more common chloride counterpart can be visualized as a hierarchical classification of nomenclature. The core chemical structure determines the base name, while the counter-ion specifies the exact salt. Trade names are specific to the commercialized form, which is predominantly the chloride salt.



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Nomenclature relationship for Dimethyldioctadecylammonium salts.

Experimental Protocols

This guide focuses on the nomenclature and classification of **Dimethyldioctadecylammonium iodide**. Detailed experimental protocols for its synthesis, purification, or application are beyond the current scope. Researchers should refer to peer-reviewed scientific literature or specific application notes for detailed methodologies.

Conclusion

Dimethyldioctadecylammonium Iodide is most precisely identified by its CAS number, 7206-39-5. Its most prevalent synonym is Dimethyldistearylammonium Iodide. Unlike its chloride analogue, it does not appear to be associated with specific trade names, indicating its primary use in research settings rather than widespread commercial products. Professionals in drug development and chemical research should be precise in their use of identifiers to distinguish between the iodide and the more commercially prevalent chloride form of this compound.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. Dimethyldioctadecylammonium Iodide 7206-39-5 | TCI Deutschland GmbH [tcichemicals.com]
- 3. Dimethyldioctadecylammonium Iodide 7206-39-5 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 4. Dimethyldioctadecylammonium Iodide 7206-39-5 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 5. Distearyltrimethylammonium chloride | C₃₈H₈₀N.Cl | CID 7879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dimethyldioctadecylammonium chloride - Wikipedia [en.wikipedia.org]
- 7. Dimethyldioctadecylammonium_chloride [chemeurope.com]
- 8. scbt.com [scbt.com]
- 9. chemwhat.com [chemwhat.com]
- To cite this document: BenchChem. [A Technical Guide to Dimethyldioctadecylammonium Iodide: Nomenclature and Classification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340579#dimethyldioctadecylammonium-iodide-synonyms-and-trade-names]

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